

Solubility of Benzylmalonic Acid in Common Laboratory Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzylmalonic acid*

Cat. No.: *B119931*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **benzylmalonic acid** in common laboratory solvents. Due to the limited availability of quantitative data for **benzylmalonic acid**, this guide presents known qualitative solubility information and supplements it with quantitative data for the structurally similar compound, benzoic acid, to provide a comparative context. Furthermore, detailed experimental protocols for determining solubility are provided.

Physicochemical Properties of Benzylmalonic Acid

Benzylmalonic acid (IUPAC name: 2-benzylpropanedioic acid) is a dicarboxylic acid with a molecular formula of $C_{10}H_{10}O_4$ and a molecular weight of 194.18 g/mol ^{[1][2][3]} Its structure consists of a malonic acid moiety substituted with a benzyl group. This structure imparts both polar (carboxylic acid groups) and non-polar (benzyl ring) characteristics, influencing its solubility in various solvents.

Qualitative Solubility of Benzylmalonic Acid

Qualitative data indicates that **benzylmalonic acid** is soluble in several common organic solvents. One source describes it as "very soluble" in water, although a calculated Log10 of water solubility is -1.07, which suggests lower solubility ^{[4][5]}

Table 1: Qualitative Solubility of **Benzylmalonic Acid**

Solvent	Solubility
Chloroform	Soluble[2][3]
Dimethyl Sulfoxide (DMSO)	Soluble[2][3]
Ethyl Acetate	Soluble[2][3]
Methanol	Soluble[2][3]
Water	Very Soluble[5] / Predicted Low Solubility[4]

Quantitative Solubility of Benzoic Acid (for comparison)

To provide a framework for estimating the solubility of **benzylmalonic acid**, the following table summarizes quantitative solubility data for benzoic acid, a simpler aromatic carboxylic acid.

The presence of a second carboxylic acid group in **benzylmalonic acid** is expected to increase its polarity and potential for hydrogen bonding, which may lead to different solubility characteristics compared to benzoic acid. For instance, the dicarboxylic nature might enhance solubility in polar protic solvents like water and alcohols, while the larger overall size could influence solubility in other solvents.

Table 2: Quantitative Solubility of Benzoic Acid in Common Solvents

Solvent	Temperature (°C)	Solubility (g/100 g solvent)
Water	20	0.29[6]
Ethanol	25	45.5
Acetone	25	50.8
Diethyl Ether	25	41.7
Ethyl Acetate	25	35.2
Chloroform	25	22.2
Toluene	25	10.6
Hexane	25	0.9

Note: This data is compiled from various sources and serves as a comparative reference.

Experimental Protocols for Solubility Determination

For researchers requiring precise quantitative solubility data for **benzylmalonic acid**, the following established experimental methods are recommended.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid.[7][8][9][10]

Methodology:

- **Preparation of a Saturated Solution:** An excess amount of **benzylmalonic acid** is added to a known volume or mass of the solvent in a sealed container. The mixture is then agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant temperature for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The presence of undissolved solid is crucial to confirm saturation.
- **Separation of the Saturated Solution:** The undissolved solid is separated from the saturated solution by filtration or centrifugation. Care must be taken to maintain the constant

temperature during this step to prevent changes in solubility.

- **Solvent Evaporation:** A precisely measured aliquot (volume or mass) of the clear saturated solution is transferred to a pre-weighed container. The solvent is then carefully evaporated under controlled conditions (e.g., in a fume hood, under reduced pressure, or in an oven at a temperature below the decomposition point of **benzylmalonic acid**) until a constant weight of the dried solute is achieved.
- **Calculation of Solubility:** The mass of the dissolved **benzylmalonic acid** is determined by subtracting the initial weight of the container from the final weight. The solubility is then expressed as grams of solute per 100 g of solvent or other appropriate units.

Synthetic Method with Laser Monitoring

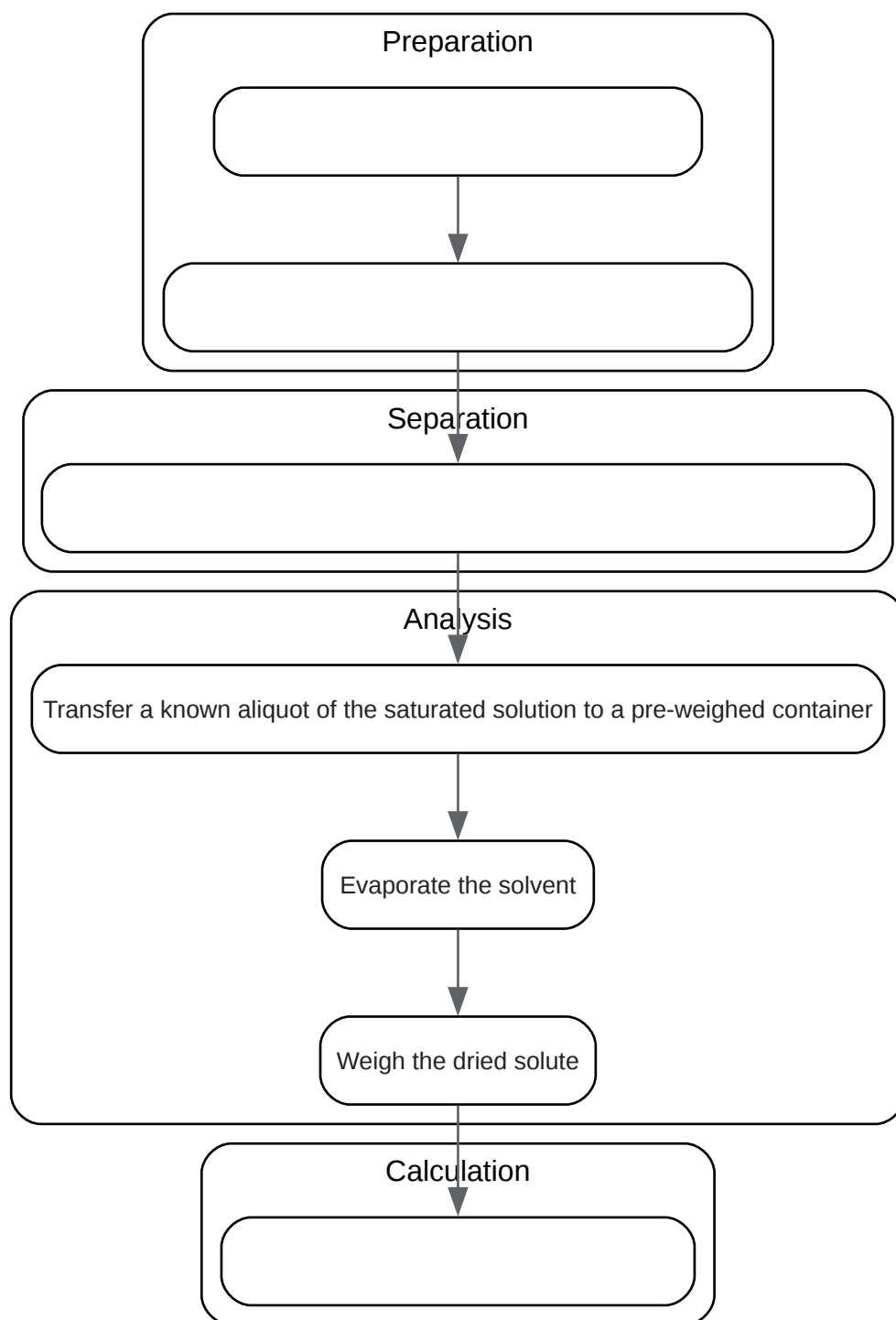
The synthetic method, often coupled with laser monitoring, offers a more automated and potentially faster approach to determining solubility.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Methodology:

- **Initial Mixture:** A known mass of the solvent is placed in a thermostated vessel equipped with a stirrer.
- **Incremental Solute Addition:** A precise amount of **benzylmalonic acid** is incrementally added to the solvent while the solution is continuously stirred at a constant temperature.
- **Laser Monitoring:** A laser beam is passed through the solution, and the intensity of the transmitted light is measured by a detector. The presence of undissolved solid particles will cause the light to scatter, resulting in a decrease in the detected light intensity.
- **Endpoint Determination:** The point at which the last solid particle dissolves is identified by a sharp increase in the transmitted light intensity, indicating a clear solution. This is the saturation point.
- **Calculation of Solubility:** The total mass of **benzylmalonic acid** added to the known mass of the solvent at the saturation point gives the solubility at that specific temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a solid compound using the gravimetric method.



[Click to download full resolution via product page](#)

Caption: Gravimetric method for solubility determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzylmalonic acid | C₁₀H₁₀O₄ | CID 12031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. Benzylmalonic acid | 616-75-1 [chemicalbook.com]
- 4. Benzylmalonic acid (CAS 616-75-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. Benzylmalonic acid(616-75-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. pharmacyjournal.info [pharmacyjournal.info]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. pharmajournal.net [pharmajournal.net]
- 11. An Automated System for Determining Drug Solubility Based on Laser Monitoring Technique: Full Paper PDF & Summary | Bohrium [bohrium.com]
- 12. researchgate.net [researchgate.net]
- 13. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 14. Applications of laser in the field of chemical solubility determination [opg.optica.org]
- 15. Researching | Light extinction method for solubility measurement [m.researching.cn]
- To cite this document: BenchChem. [Solubility of Benzylmalonic Acid in Common Laboratory Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119931#solubility-of-benzylmalonic-acid-in-common-lab-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com